

Comparative Toxicity of Dichlorodifluoroethane Isomers: A Guide for Researchers

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Compound of Interest

Compound Name: 1,1-Dichloro-2,2-difluoroethane

Cat. No.: B1293416

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the known toxicological data for three isomers of dichlorodifluoroethane: 1,2-dichloro-1,1-difluoroethane (HCFC-132b), 1,1-dichloro-1,2-difluoroethane (HCFC-132c), and 1,2-dichloro-1,2-difluoroethane. The information presented is intended to assist researchers in understanding the potential hazards associated with these compounds and to highlight areas where data is currently lacking.

Data Summary

The available quantitative and qualitative toxicity data for the dichlorodifluoroethane isomers are summarized in the tables below. It is important to note that comprehensive toxicological data is not available for all isomers, limiting a direct comparative assessment.

Table 1: Physical and Chemical Properties

Property	1,2-dichloro-1,1-difluoroethane (HCFC-132b)	1,1-dichloro-1,2-difluoroethane (HCFC-132c)	1,2-dichloro-1,2-difluoroethane
CAS Number	1649-08-7[1]	1842-05-3[2]	431-06-1[3]
Molecular Formula	C ₂ H ₂ Cl ₂ F ₂ [1]	C ₂ H ₂ Cl ₂ F ₂ [2]	C ₂ H ₂ Cl ₂ F ₂ [3]
Molecular Weight	134.94 g/mol [4]	134.93 g/mol [2]	134.94 g/mol
Boiling Point	46-47 °C[1]	45.1 °C[2]	Data not available
Appearance	Colorless liquid[1]	Clear, colorless liquid[2]	Data not available

Table 2: Acute Toxicity Data

Toxicity Endpoint	1,2-dichloro-1,1-difluoroethane (HCFC-132b)	1,1-dichloro-1,2-difluoroethane (HCFC-132c)	1,2-dichloro-1,2-difluoroethane
4-hour Approximate Lethal Concentration (ALC), Rat	110,000 mg/m ³ [5]	Data not available	Data not available
30-minute LC50, Mouse	269,000 mg/m ³ [3]	Data not available	Data not available
Lowest Observed Lethal Concentration (LCLo), Rat (4h)	20,000 ppm[1]	Data not available	Data not available
Approximate Oral Lethal Dose (ALD), Rat	25,000 mg/kg[5]	Toxic if swallowed (GHS Hazard Statement H301)[2]	Data not available
Inhalation Hazard	Weak anaesthetic at high concentrations[5]	Toxic if inhaled (GHS Hazard Statement H331)[2]	Data not available

Table 3: Other Toxicological Data

Endpoint	1,2-dichloro-1,1-difluoroethane (HCFC-132b)	1,1-dichloro-1,2-difluoroethane (HCFC-132c)	1,2-dichloro-1,2-difluoroethane
Skin Irritation	Mild irritant[5]	Data not available	Data not available
Eye Irritation	Mild irritant[5]	Data not available	Data not available
Skin Sensitization	Not a sensitizer[5]	Data not available	Data not available
Cardiac Sensitization (Dog)	Sensitizing at \geq 27,500 mg/m ³ with adrenaline challenge[5]	Data not available	Data not available
Mutagenicity (Ames Test)	Not mutagenic[5]	Data not available	Data not available
Developmental Toxicity	Slight maternal and possible embryotoxic effect at high exposure levels[5]	Data not available	Data not available
Carcinogenicity	No data available[5]	Data not available	Data not available

Experimental Protocols

Detailed methodologies for key toxicological assessments are crucial for the interpretation and replication of study results. The following sections outline standard protocols for experiments cited in this guide.

Acute Inhalation Toxicity (OECD Test Guideline 403)

This protocol is designed to determine the median lethal concentration (LC50) of a substance.

- **Animal Selection:** Young, healthy adult rats of a common laboratory strain are used.
- **Exposure:** Animals are exposed to the test substance as a vapor in a whole-body or nose-only inhalation chamber for a fixed period, typically 4 hours.

- **Concentrations:** A range of concentrations are tested to elicit a dose-response relationship.
- **Observations:** Animals are monitored for clinical signs of toxicity during and after exposure for up to 14 days.
- **Endpoint:** The primary endpoint is mortality, from which the LC50 value is calculated.

Cardiac Sensitization

This test evaluates the potential of a substance to induce cardiac arrhythmias in the presence of epinephrine.

- **Animal Model:** The beagle dog is the most commonly used animal model for this assay.
- **Procedure:** The conscious animal is fitted with a mask for inhalation of the test compound. An intravenous line is established for the administration of epinephrine.
- **Exposure and Challenge:** The animal is exposed to a specific concentration of the test substance for a set period (e.g., 5-10 minutes). During exposure, a challenge dose of epinephrine is administered intravenously.
- **Monitoring:** The electrocardiogram (ECG) is continuously monitored for the occurrence of cardiac arrhythmias.
- **Endpoint:** A positive response is characterized by the induction of a life-threatening arrhythmia.

Bacterial Reverse Mutation Test (Ames Test)

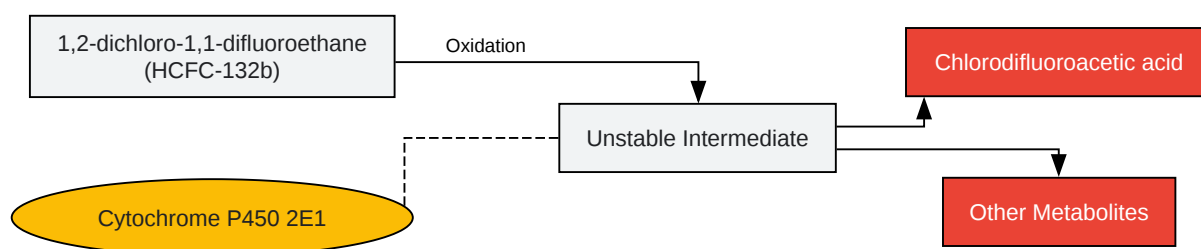
The Ames test is a widely used method for identifying substances that can cause gene mutations.

- **Test Strains:** Several strains of *Salmonella typhimurium* that are auxotrophic for histidine (i.e., they cannot synthesize it and require it for growth) are used.
- **Metabolic Activation:** The test is performed with and without a mammalian liver extract (S9 fraction) to assess the mutagenicity of the parent compound and its metabolites.

- Procedure: The tester strains are exposed to the test substance on a histidine-limited agar medium.
- Endpoint: If the substance is a mutagen, it will cause a reverse mutation in the bacteria, allowing them to synthesize histidine and form visible colonies. The number of revertant colonies is an indication of the mutagenic potential of the substance.

Metabolic Pathway of 1,2-dichloro-1,1-difluoroethane (HCFC-132b)

The metabolism of HCFC-132b is believed to be initiated by cytochrome P450 enzymes, particularly CYP2E1.[3][6]

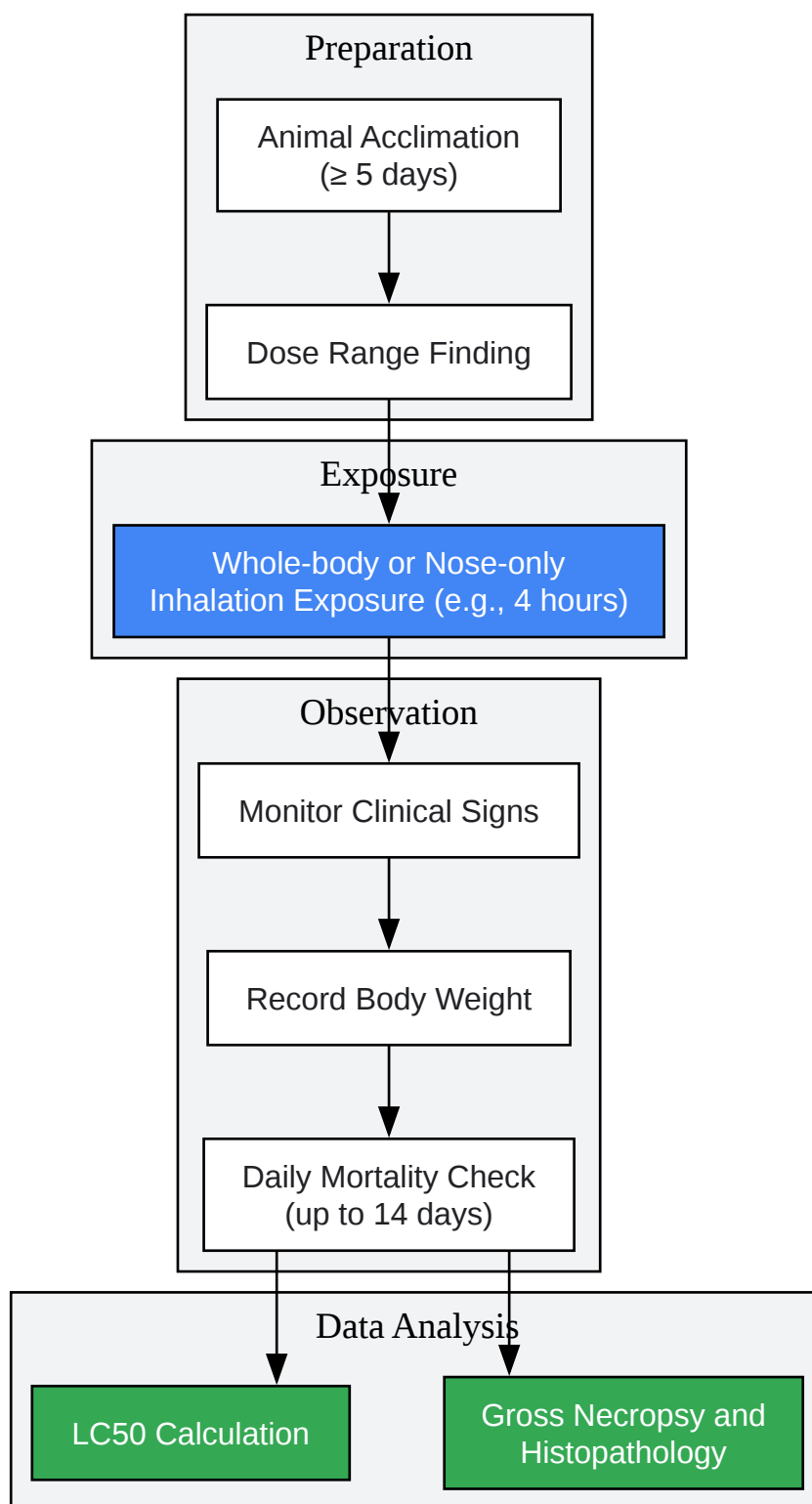


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Caption: Proposed metabolic pathway of HCFC-132b.

Experimental Workflow for Acute Inhalation Toxicity

The following diagram illustrates a typical workflow for an acute inhalation toxicity study.



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Caption: Workflow for an acute inhalation toxicity study.

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